Cross-validation of experimental solubility data for barium iodide

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Compound of Interest

Compound Name: *Barium iodide*

Cat. No.: *B8812953*

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A Comparative Analysis of the Aqueous Solubility of Barium Iodide

This guide provides a cross-validation of experimental solubility data for **barium iodide** (BaI_2), comparing its performance with other common iodide salts. The intended audience includes researchers, scientists, and professionals in drug development who require accurate solubility data for experimental design and formulation. The following sections present quantitative solubility data, a detailed experimental protocol for solubility determination, and a workflow diagram to illustrate the process.

Comparative Solubility of Iodide Salts

The aqueous solubility of **barium iodide** and other selected iodide salts is summarized in the table below. Data is presented in grams of salt dissolved per 100 grams of water (g/100 g H_2O) at various temperatures. This allows for a direct comparison of how solubility changes with temperature for these compounds. **Barium iodide**, like many iodide salts, demonstrates a significant increase in solubility with rising temperature.

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Temperature (°C)	Barium Iodide (BaI_2)	Sodium Iodide (NaI)	Potassium Iodide (KI)	Lithium Iodide (LiI)
0	182	159	128	151
10	201	167	144.5	157
20	223	178	140-148[1]	165[2][3]
30	250	191	-	171
40	264	205	-	179
60	291	257	176	202
80	301	295	-	433
100	-	302	206-208[1][4]	480

Note: Data is compiled from various chemical handbooks and databases.[1][2][3][5]

Experimental Protocol: Thermodynamic Solubility Determination

The following protocol details the widely accepted "shake-flask" method for determining the thermodynamic (or equilibrium) solubility of a compound.[6][7] This method is considered the gold standard for its reliability and is applicable for generating the type of data presented above.[8]

Objective: To determine the equilibrium solubility of an inorganic salt (e.g., **Barium Iodide**) in water at a specific temperature.

Materials:

- Inorganic salt (solute) of interest (e.g., **Barium Iodide**)
- High-purity deionized water (solvent)
- Analytical balance

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- Thermostatically controlled orbital shaker or water bath
- Calibrated thermometer
- Screw-cap vials or flasks
- Syringe filters (e.g., 0.45 µm pore size)
- Appropriate analytical instrumentation for concentration measurement (e.g., HPLC-UV, gravimetric analysis after evaporation)
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of the solid salt to a pre-weighed vial. The excess is crucial to ensure that a saturated solution is formed.[7]
- Solvent Addition: Add a known volume or mass of deionized water to the vial.
- Equilibration: Securely cap the vial and place it in the thermostatically controlled shaker set to the desired temperature. The mixture should be agitated continuously. The equilibration time is critical and can range from 24 to 72 hours, depending on the compound, to ensure the system has reached thermodynamic equilibrium.[8][9]
- Phase Separation: After the equilibration period, allow the vials to stand undisturbed at the set temperature for a sufficient time to let the excess solid settle.
- Sample Collection: Carefully withdraw a clear aliquot of the supernatant using a syringe. To ensure no solid particles are transferred, immediately pass the solution through a syringe filter into a clean, pre-weighed container.
- Quantification: Determine the concentration of the dissolved salt in the filtered aliquot using a validated analytical method.
  - Gravimetric Method: Weigh the collected filtrate, then evaporate the solvent to dryness under controlled conditions (e.g., in a drying oven). The mass of the remaining solid residue is the amount of dissolved salt.

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  - Chromatographic Method (e.g., HPLC): Dilute the filtrate to a concentration within the calibrated range of the instrument and analyze it to determine the concentration.

- Calculation: Calculate the solubility in grams of salt per 100 g of water.

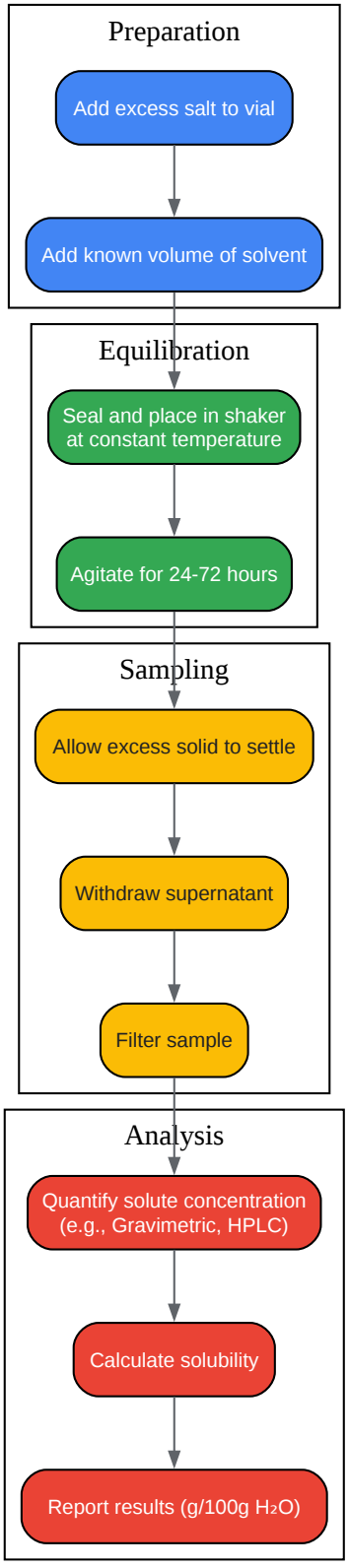
  - For the gravimetric method: Solubility = (mass of residue / (mass of filtrate - mass of residue)) * 100

- Replication: The experiment should be performed in triplicate to ensure the reproducibility and reliability of the results.

Visualization of Experimental Workflow

The logical flow of the thermodynamic solubility determination protocol is illustrated below. This diagram outlines the key steps from preparation to final data analysis.

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Workflow for Thermodynamic Solubility Determination.

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